

Jps016 (tfa) vs. CI-994: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Jps016 (tfa)

Cat. No.: B15139093

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In the landscape of epigenetic modulators, the targeting of histone deacetylases (HDACs) has emerged as a promising strategy in oncology and neuroscience. This guide provides a detailed comparison of a novel proteolysis targeting chimera (PROTAC), **Jps016 (tfa)**, and its parent inhibitor, CI-994 (Tacedinaline). This objective analysis is intended for researchers, scientists, and drug development professionals to delineate the distinct mechanisms and functional consequences of these two molecules.

Executive Summary

CI-994 is a well-established, orally active, and blood-brain barrier-permeable selective inhibitor of Class I HDACs.^[1] It functions by binding to the active site of HDAC enzymes, leading to histone hyperacetylation and subsequent modulation of gene expression, which can induce cell cycle arrest, differentiation, and apoptosis.^[1]

Jps016 (tfa) represents a next-generation approach, functioning as a PROTAC. It incorporates a derivative of CI-994 to bind to Class I HDACs and is linked to a ligand for the Von Hippel-Lindau (VHL) E3 ubiquitin ligase.^{[2][3]} This dual-functionality allows **Jps016 (tfa)** to not only inhibit but also induce the degradation of HDAC proteins via the ubiquitin-proteasome system. This leads to a more profound and sustained reduction of HDAC levels, resulting in a greater

impact on gene expression and more potent induction of apoptosis in cancer cells compared to its parent inhibitor.[\[2\]](#)[\[4\]](#)

Data Presentation: Quantitative Comparison

The following tables summarize the key quantitative data for **Jps016 (tfa)** and CI-994, highlighting their distinct pharmacological profiles.

Table 1: Inhibitory and Degradative Potency

Compound	Target	IC50 (Inhibition)	DC50 (Degradation)	Dmax (Max Degradation)
CI-994	HDAC1	~0.9 μ M [5] [6]	Not Applicable	Not Applicable
HDAC2	~0.9 μ M [5] [6]	Not Applicable	Not Applicable	77% [7]
HDAC3	~1.2 μ M [5] [6]	Not Applicable	Not Applicable	
Jps016 (tfa)	HDAC1	570 nM [7]	550 nM [7]	
HDAC2	820 nM [7]	-	45% [7]	66% [7]
HDAC3	380 nM [7]	530 nM [7]	66% [7]	

Table 2: Selectivity Profile

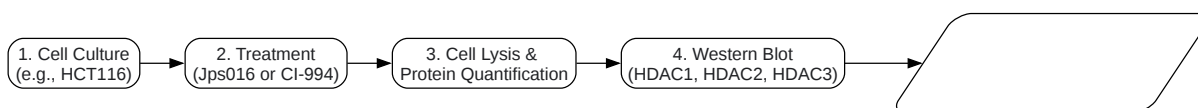
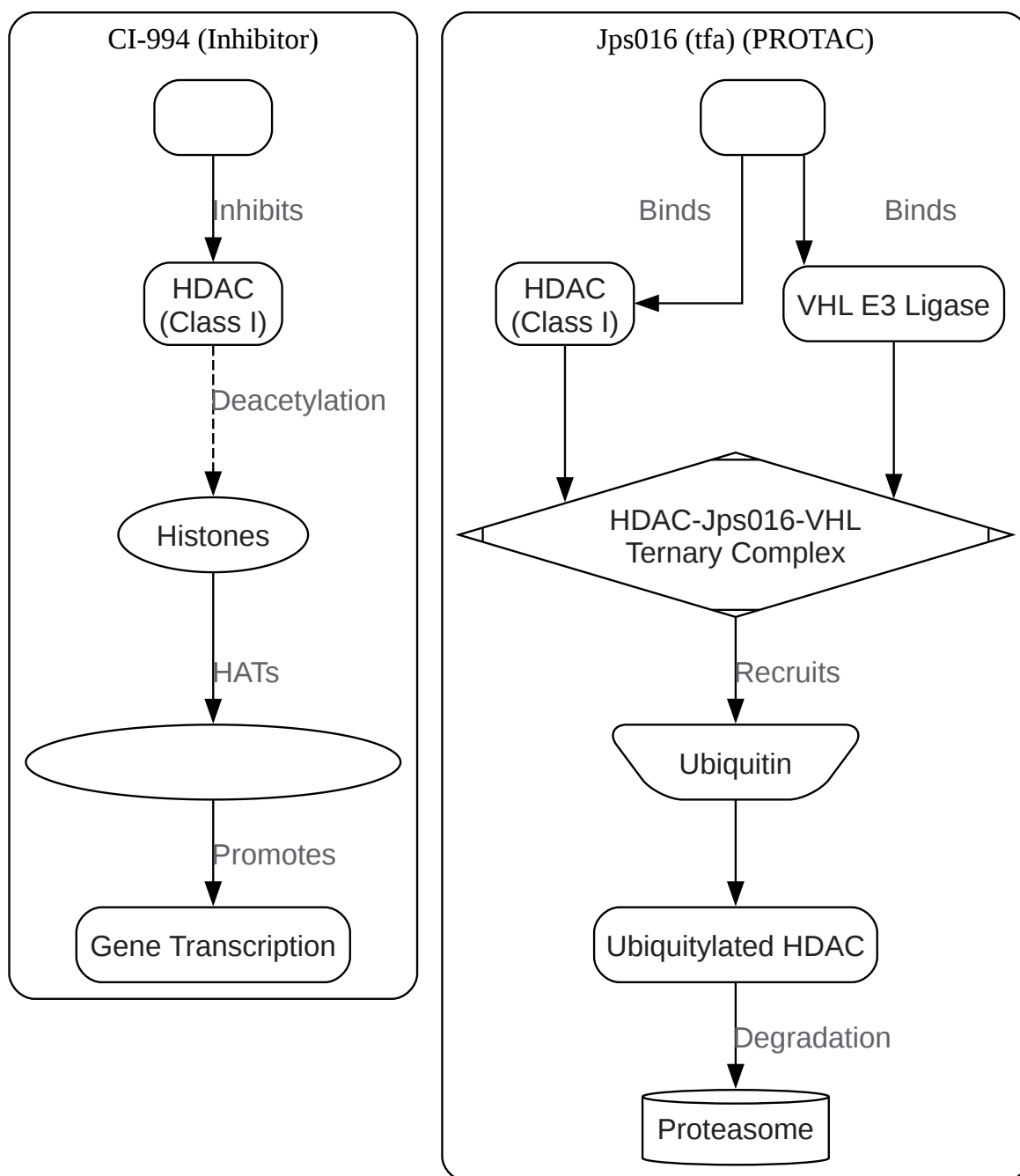
Compound	Target	Ki (Inhibition)
CI-994	HDAC1	0.41 μ M [1]
HDAC3	0.75 μ M [1]	100 μ M [1]
HDAC6	100 μ M [1]	
HDAC8	100 μ M [1]	

Mechanism of Action: Inhibition vs. Degradation

The fundamental difference between CI-994 and **Jps016 (tfa)** lies in their mechanism of action. CI-994 acts as a traditional competitive inhibitor, occupying the active site of the HDAC

enzyme. In contrast, **Jps016 (tfa)** induces the degradation of the target protein.

Signaling Pathway Diagram



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